

An In-depth Technical Guide to the Physical Properties of Isopropylamine Hydrochloride

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Compound of Interest

Compound Name: *Isopropanol hydrochloride*

CAS No.: 24813-66-9

Cat. No.: B15895228

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A Note on Chemical Nomenclature: The term "**Isopropanol Hydrochloride**" is chemically imprecise. Isopropanol, an alcohol, is a neutral molecule and does not readily form a stable salt with hydrochloric acid. This guide addresses the physical properties of Isopropylamine Hydrochloride (CAS No. 15572-56-2), the correct name for the stable, crystalline salt formed from the reaction of isopropylamine and hydrochloric acid.^{[1][2]} This compound is also known as 2-aminopropane hydrochloride or isopropylammonium chloride.^{[1][3]} It is a vital intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^{[1][4]}

Molecular and Structural Properties

Isopropylamine hydrochloride is a simple aliphatic amine salt. The core structure consists of a propane chain with an amino group at the second carbon (propan-2-amine), which has been protonated by hydrochloric acid to form the isopropylammonium cation and a chloride anion.^{[1][5]}

Chemical Formula and Molecular Weight

The chemical formula for isopropylamine hydrochloride is $C_3H_9N \cdot HCl$ ^{[2][6]}, or more explicitly as $C_3H_{10}ClN$.^{[4][7][8][9][10]} Its calculated molecular weight is approximately 95.57 g/mol.^{[2][8][9]}

[\[11\]](#)

Table 1: Core Molecular Identifiers

Property	Value	Source(s)
CAS Number	15572-56-2	[1] [2] [7]
Molecular Formula	C ₃ H ₁₀ ClN	[4] [7] [8] [9] [10]
Molecular Weight	95.57 g/mol	[2] [8] [9] [11]
Canonical SMILES	CC(C)N.Cl	[4]

| InChIKey | ISYORFGKSZLPNW-UHFFFAOYSA-N |[\[4\]](#)[\[12\]](#) |

Spectroscopic Profile

Spectroscopic analysis is fundamental for the structural confirmation and purity assessment of chemical compounds. For isopropylamine hydrochloride, NMR and IR spectroscopy provide definitive fingerprints.

- ¹H NMR (Proton NMR):** In a D₂O solvent, the proton NMR spectrum is characterized by two main signals corresponding to the distinct proton environments in the isopropylammonium cation.[\[13\]](#)
- ¹³C NMR (Carbon NMR):** The carbon NMR spectrum provides information about the carbon skeleton of the molecule.[\[14\]](#)
- Infrared (IR) Spectroscopy:** The IR spectrum shows characteristic absorption bands for the N-H bonds of the ammonium group and the C-H bonds of the alkyl groups.[\[4\]](#)[\[12\]](#)[\[15\]](#) The presence of broad absorptions in the 2400-3000 cm⁻¹ range is typical for amine salts.

Expert Insight: When analyzing the IR spectrum of an amine salt like this, the broadness of the N-H stretch is a key indicator. This broadening is due to hydrogen bonding and is a classic sign that the primary amine has been successfully protonated to form the ammonium salt.

Physicochemical and Thermal Properties

The physical state and thermal behavior of a compound are critical for its handling, storage, and application in various processes.

Physical Appearance and Odor

Isopropylamine hydrochloride is a white to almost white crystalline powder or solid.[3][4][5] While the parent isopropylamine has a strong ammonia-like odor[16], the salt form is generally less volatile, though it may retain a pungent odor.[8]

Thermal Analysis

The melting point is a key indicator of purity. For isopropylamine hydrochloride, there is a consensus in the literature, though with some slight variation.

Table 2: Thermal Properties

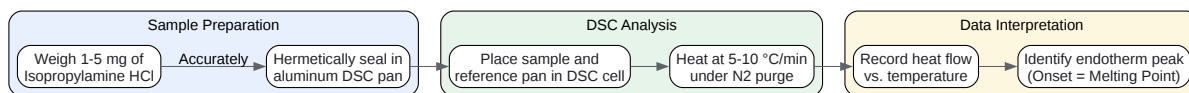
Property	Value	Source(s)
Melting Point	160 °C (320 °F)	[3][7][8][10][17]
Boiling Point	Not applicable (decomposes)	

| Flash Point | Not applicable [[3][7][10] |

A melting point of 160°C is the most frequently cited value.[3][7][8][10][17] Some sources provide a range, such as 139-150 °C, which may reflect differences in purity or experimental conditions.[1]

Workflow: Melting Point Determination via Differential Scanning Calorimetry (DSC)

Causality: DSC is the preferred method over traditional melting point apparatus for its high precision and ability to detect thermal events like decomposition. A slow, controlled heating rate is crucial to ensure the sample reaches thermal equilibrium, providing a sharp and accurate melting endotherm.



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Caption: Workflow for precise melting point determination using DSC.

Solubility Profile

Solubility is a critical parameter for drug development, reaction chemistry, and purification processes.

Table 3: Solubility Data

Solvent	Solubility	Source(s)
Water	Soluble / Miscible	[4] [8] [18]
Ethanol	Soluble / Miscible	[4] [8]
Ether	Soluble	[4] [8]
Acetone	Very Soluble	[4]
Benzene	Soluble	[4]

| Chloroform | Soluble [\[4\]](#) |

Isopropylamine hydrochloride's high solubility in water and polar organic solvents like ethanol is expected for a low molecular weight ionic salt.[\[4\]](#)[\[8\]](#) This property is advantageous for its use in aqueous reaction media and for purification via recrystallization.

Other Key Physical Properties

Density

The density is reported as 0.719 g/cm³.^{[7][10]} This value is likely the bulk density of the powder, as the true density of the crystal would be higher.

Hygroscopicity

The compound is described as hygroscopic, meaning it can absorb moisture from the air.^{[5][17]}

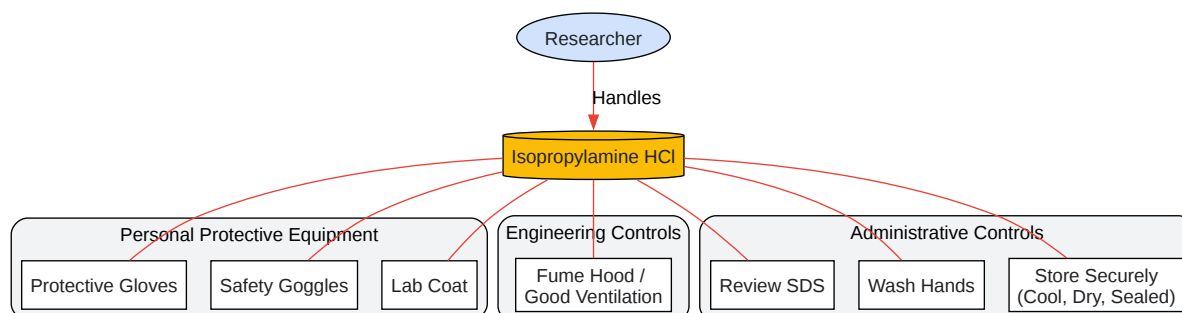
Trustworthiness Insight: The hygroscopic nature of isopropylamine hydrochloride necessitates specific handling and storage protocols. It should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) at room temperature to prevent degradation and clumping due to water absorption.^{[6][8]} This self-validating protocol ensures the integrity of the material is maintained between experiments.

Safety and Handling

As a chemical intermediate, proper handling is essential. Isopropylamine hydrochloride is classified as an irritant, causing skin and serious eye irritation.^{[3][8][18][19][20]} It may also cause respiratory irritation.^{[1][19][20]}

Mandatory Safety Protocols:

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses or goggles, and a lab coat.^{[3][8][19][20]}
- **Ventilation:** Handle only in a well-ventilated area or a chemical fume hood to avoid inhaling dust.^{[19][20]}
- **Handling:** Avoid generating dust.^[19] Wash hands thoroughly after handling.^[3]
- **Storage:** Store in a cool, dry place in a tightly sealed container, protected from moisture.^{[6][20]}



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Caption: Essential safety and handling protocols for Isopropylamine HCl.

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